

A Comparative Guide to the Mechanical Properties of Phenol-Formaldehyde (PF) Composites

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenol-formaldehyde resin

Cat. No.: B008643

[Get Quote](#)

Phenol-formaldehyde (PF) resins are synthetic thermosetting polymers known for their excellent thermal stability, flame retardancy, and chemical resistance.[1][2] When reinforced with fibers, such as glass or carbon, they form robust composite materials. This guide provides a comparative analysis of the mechanical properties of PF composites against common alternatives like epoxy and vinyl ester composites, supported by experimental data and standardized testing protocols. This information is crucial for researchers and scientists in material selection and development.

Performance Comparison of Reinforced Polymer Composites

Epoxy composites are often recognized for their superior mechanical strength and adhesion, while phenolic composites excel in high-temperature and fire-safe applications.[3][4][5] Vinyl ester composites typically offer a balance of properties and cost-effectiveness. The selection of a composite system is therefore highly dependent on the specific performance requirements of the intended application.

Below is a summary of typical mechanical properties for glass fiber-reinforced composites with different thermoset matrices.

Property	Phenol-Formaldehyde (PF) Composite	Epoxy Composite	Vinyl Ester Composite
Tensile Strength	85 - 100 MPa[1]	280 - 420 MPa[6]	150 - 250 MPa
Flexural Strength	115 - 140 MPa[1]	420 - 500+ MPa[6]	200 - 350 MPa
Impact Strength	Good, but can be brittle[3]	Excellent[5]	Very Good[7]
Key Advantages	High heat resistance, excellent fire/smoke/toxicity properties, good chemical resistance (acids)[3][8]	High tensile & flexural strength, excellent adhesion, low brittleness, good chemical resistance (alkalis)[3][4]	Good mechanical properties, excellent corrosion resistance, faster curing than epoxy[7]
Limitations	More brittle than epoxy, darker in color, curing process releases water[3][5]	Higher cost, lower temperature resistance than phenolics	Lower strength and temperature resistance than high-performance epoxies

Experimental Protocols for Mechanical Property Validation

The validation of mechanical properties for polymer composites is governed by standardized testing methods, such as those developed by ASTM International. These protocols ensure that data is reliable and comparable across different studies and materials.

Tensile Properties (ASTM D3039)

This test method is used to determine the in-plane tensile properties of polymer matrix composites.[6] Key properties measured include ultimate tensile strength, tensile modulus of elasticity, ultimate tensile strain, and Poisson's ratio.[4]

Methodology:

- Specimen Preparation: A thin, flat strip of the composite material with a constant rectangular cross-section is prepared.[9] Specimen dimensions depend on the type of reinforcement and laminate structure.[10]
- Apparatus: A universal testing machine capable of applying a controlled tensile force is used. [6] A 30-50 kN system is often sufficient for glass fiber composites, while carbon fiber composites may require a 100-250 kN system.[4] Strain is measured using an extensometer or strain gauges.
- Procedure:
 - The specimen is mounted securely in the grips of the testing machine.
 - A monotonic tensile load is applied to the specimen until it fails.[11]
 - Load and strain data are recorded continuously throughout the test. High-speed data acquisition is necessary as composites can fail rapidly.[9]
 - A minimum of five specimens are typically tested to ensure statistical validity.[9]
- Data Analysis: The stress-strain curve is plotted from the recorded data to determine the key tensile properties.[9]

Flexural Properties (ASTM D790)

This method determines the flexural properties, such as flexural strength and flexural modulus, of reinforced and unreinforced plastics and composites.[1][12] It is essential for materials subjected to bending loads.[5]

Methodology:

- Specimen Preparation: Rectangular bar specimens are used. For molded plastics, typical dimensions are 3.2 mm thick, 12.7 mm wide, and 127 mm long.[13]
- Apparatus: The test is performed using a universal testing machine configured for a three-point bending test.[13] This involves a loading nose at the center and two supports at the ends.[12]

- Procedure:
 - The test specimen is placed on the two supports. The support span is typically set to a 16:1 ratio relative to the specimen thickness.[\[13\]](#)
 - The loading nose applies a load to the center of the specimen at a constant rate until the specimen breaks or reaches a maximum strain of 5%.[\[1\]](#)[\[13\]](#)
 - The force and corresponding deflection are measured throughout the test.
- Data Analysis: Flexural stress and strain are calculated from the load-deflection curve to determine the flexural strength and modulus.[\[14\]](#)

Izod Impact Resistance (ASTM D256)

This test, commonly known as the Izod impact test, measures a material's resistance to fracture from a sudden shock or impact.[\[3\]](#)[\[15\]](#) It is a measure of the material's toughness.

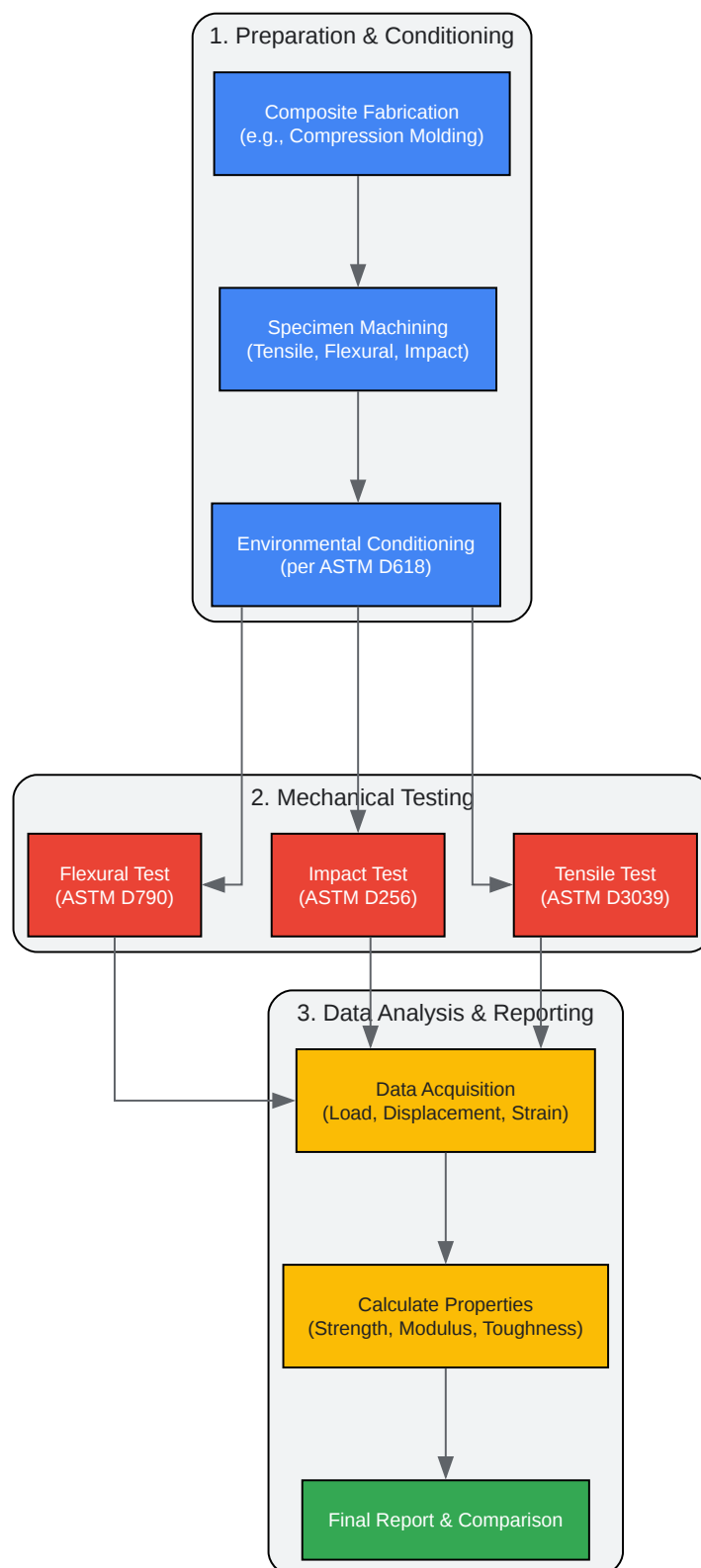
Methodology:

- Specimen Preparation: A rectangular bar specimen is prepared with a specific V-shaped notch machined into it to concentrate stress and promote a controlled fracture.[\[7\]](#)[\[16\]](#)
- Apparatus: A pendulum-type impact tester is used.[\[3\]](#)
- Procedure:
 - The notched specimen is clamped vertically in the testing machine, like a cantilever beam.[\[7\]](#)
 - A pendulum of a known mass and length is released from a specified height, swinging down to strike the specimen on its notched side.[\[15\]](#)
 - The pendulum breaks the specimen and swings to a certain height on the other side.
- Data Analysis: The energy absorbed by the specimen during the fracture is calculated from the difference in the initial and final height of the pendulum's swing.[\[15\]](#) This value, reported

in energy per unit of specimen width (e.g., J/m), represents the impact strength of the material.[3]

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the validation of mechanical properties of phenol-formaldehyde composites, from initial material preparation to final analysis.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Glass Fiber-Reinforced Phenol Formaldehyde Resin-Based Electrical Insulating Composites Fabricated by Selective Laser Sintering - PMC [pmc.ncbi.nlm.nih.gov]
- 2. as-proceeding.com [as-proceeding.com]
- 3. Phenolic Resin Vs Epoxy Resin: Which Polymer Is Best For Your Mold, Lab Surface, Or Coating? | TERVAN [chinaepoxyresin.com]
- 4. jhd-material.com [jhd-material.com]
- 5. jhd-material.com [jhd-material.com]
- 6. researchgate.net [researchgate.net]
- 7. Hydrothermal Ageing of Glass Fibre Reinforced Vinyl Ester Composites: A Review [mdpi.com]
- 8. Phenolic Resin Vs Epoxy Resin: Which Coating Delivers Superior Heat Resistance And Durability For Industrial Applications? | TERVAN [chinaepoxyresin.com]
- 9. researchgate.net [researchgate.net]
- 10. Mechanical Properties of Submicron Glass Fiber Reinforced Vinyl Ester Composite [scirp.org]
- 11. ijser.in [ijser.in]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comparative Guide to the Mechanical Properties of Phenol-Formaldehyde (PF) Composites]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b008643#validation-of-mechanical-properties-of-phenol-formaldehyde-composites]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com